

# Physicochemical Properties of 1-Bromo-3-methylheptane: A Technical Guide

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## Compound of Interest

Compound Name: 1-Bromo-3-methylheptane

Cat. No.: B8678766

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## Abstract

**1-Bromo-3-methylheptane** is a halogenated alkane with potential applications in organic synthesis and as an intermediate in the development of new chemical entities. A thorough understanding of its physicochemical properties is essential for its effective use in research and development. This technical guide provides a summary of the available computed data for **1-Bromo-3-methylheptane**, outlines general experimental protocols for the synthesis and characterization of similar primary bromoalkanes, and discusses the expected trends in its physical properties based on the broader class of haloalkanes. It is important to note that specific experimental data for **1-Bromo-3-methylheptane** is not readily available in the current scientific literature.

## Introduction

**1-Bromo-3-methylheptane** (CAS No: 5200-08-8) is an organic compound with the chemical formula C<sub>8</sub>H<sub>17</sub>Br.<sup>[1]</sup> As a primary alkyl halide, its reactivity is primarily dictated by the carbon-bromine bond, making it a useful substrate for nucleophilic substitution and elimination reactions. Its branched alkyl structure can impart specific steric and electronic properties to molecules into which it is incorporated, which is of interest in medicinal chemistry and materials science. This guide aims to provide a comprehensive overview of its physicochemical characteristics to support its application in scientific research.

## Physicochemical Properties

While specific experimentally determined physicochemical data for **1-Bromo-3-methylheptane** are not widely published, we can compile its computed properties and estimate its physical characteristics based on established trends for homologous and isomeric alkyl halides.

### Computed Data Summary

The following table summarizes the computed physicochemical properties for **1-Bromo-3-methylheptane**, primarily sourced from the PubChem database.[\[1\]](#)[\[2\]](#)

Property	Value	Source
Molecular Formula	C8H17Br	PubChem <a href="#">[1]</a>
Molecular Weight	193.12 g/mol	PubChem <a href="#">[1]</a>
XLogP3-AA (LogP)	4.3	Computed by XLogP3 3.0 <a href="#">[1]</a>
Hydrogen Bond Donor Count	0	Computed by Cactvs 3.4.6.11 <a href="#">[1]</a>
Hydrogen Bond Acceptor Count	0	Computed by Cactvs 3.4.6.11 <a href="#">[1]</a>
Rotatable Bond Count	5	Computed by Cactvs 3.4.6.11 <a href="#">[1]</a>
Exact Mass	192.05136 Da	Computed by PubChem 2.1 <a href="#">[1]</a>
Monoisotopic Mass	192.05136 Da	Computed by PubChem 2.1 <a href="#">[1]</a>
Topological Polar Surface Area	0 Å <sup>2</sup>	Computed by Cactvs 3.4.6.11 <a href="#">[1]</a>
Heavy Atom Count	9	Computed by PubChem
Complexity	52.5	Computed by Cactvs 3.4.6.11 <a href="#">[1]</a>

## Discussion of Expected Physical Properties

Based on the general properties of haloalkanes, the following trends are expected for **1-Bromo-3-methylheptane**:

- **Boiling Point:** Alkyl halides exhibit higher boiling points than their corresponding alkanes due to increased molecular weight and dipole-dipole interactions.<sup>[3][4][5]</sup> The boiling point of bromoalkanes increases with the length of the carbon chain. For isomers, straight-chain compounds generally have higher boiling points than their branched counterparts due to greater van der Waals forces. Therefore, the boiling point of **1-Bromo-3-methylheptane** is expected to be slightly lower than that of 1-bromooctane.
- **Melting Point:** The melting points of alkyl halides follow a similar trend to their boiling points, increasing with molecular mass.<sup>[5]</sup>
- **Density:** Bromoalkanes are typically denser than water. The density of alkyl bromides is generally higher than that of the corresponding alkyl chlorides and lower than that of alkyl iodides.<sup>[4][5]</sup>
- **Solubility:** Like other haloalkanes, **1-Bromo-3-methylheptane** is expected to be insoluble in water due to its inability to form significant hydrogen bonds.<sup>[3][4][5]</sup> It should be soluble in common organic solvents such as ethers, alcohols, and benzene.<sup>[3][5]</sup>
- **Refractive Index:** The refractive index of organic compounds is related to their density and molecular polarizability. Bromoalkanes generally have higher refractive indices than their corresponding alkanes.

## Experimental Protocols

The following sections describe general methodologies for the synthesis and purification of primary bromoalkanes, which can be adapted for **1-Bromo-3-methylheptane**.

### Synthesis of 1-Bromo-3-methylheptane from 3-Methyl-1-heptanol

A common and effective method for the synthesis of primary bromoalkanes from primary alcohols is the reaction with hydrobromic acid, often generated in situ from sodium bromide and sulfuric acid.<sup>[6][7]</sup>

## Materials:

- 3-Methyl-1-heptanol
- Sodium bromide (NaBr)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Water (H<sub>2</sub>O)
- Saturated sodium bicarbonate solution (NaHCO<sub>3</sub>)
- Anhydrous calcium chloride (CaCl<sub>2</sub>) or magnesium sulfate (MgSO<sub>4</sub>)
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Distillation apparatus

## Procedure:

- In a round-bottom flask, combine 3-methyl-1-heptanol, water, and sodium bromide.
- Cool the flask in an ice bath and slowly add concentrated sulfuric acid with constant stirring.
- Once the addition is complete, assemble a reflux apparatus and heat the mixture to reflux for a specified period (e.g., 1-2 hours) to ensure the reaction goes to completion.
- After reflux, allow the mixture to cool to room temperature. Two layers should form: an upper aqueous layer and a lower organic layer containing the crude **1-bromo-3-methylheptane**.
- Set up a distillation apparatus and distill the mixture to separate the crude product.
- Transfer the distillate to a separatory funnel and wash it sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and finally with water again.

- Separate the organic layer and dry it over an anhydrous drying agent like calcium chloride or magnesium sulfate.
- Perform a final fractional distillation to purify the **1-Bromo-3-methylheptane**, collecting the fraction at its expected boiling point.

## Purification of Crude 1-Bromo-3-methylheptane

The crude product from the synthesis will likely contain unreacted alcohol, byproducts, and residual acid. A standard purification protocol involves washing and distillation.<sup>[8][9][10][11]</sup>

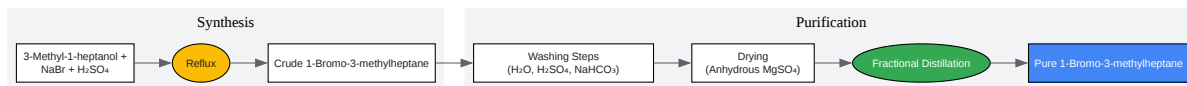
Procedure:

- **Washing:** The crude **1-bromo-3-methylheptane** is transferred to a separatory funnel. It is washed successively with:
  - Water, to remove water-soluble impurities.
  - Cold, concentrated sulfuric acid to remove unreacted alcohol and any alkene byproducts.
  - Water, to remove residual sulfuric acid.
  - A saturated solution of sodium bicarbonate to neutralize any remaining acidic impurities.
  - A final wash with water.
- **Drying:** The washed organic layer is separated and dried over an anhydrous drying agent such as anhydrous magnesium sulfate or calcium chloride.
- **Distillation:** The dried product is purified by fractional distillation. The fraction boiling at the correct temperature for **1-Bromo-3-methylheptane** is collected.

## Visualizations

### General Synthesis and Purification Workflow

The following diagram illustrates the general workflow for the synthesis of a primary bromoalkane from a primary alcohol, followed by purification.



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Caption: General workflow for the synthesis and purification of **1-Bromo-3-methylheptane**.

## Conclusion

While specific experimental data for **1-Bromo-3-methylheptane** is limited, this guide provides a solid foundation for researchers by presenting available computed data, discussing expected physicochemical trends, and detailing established experimental protocols for its synthesis and purification. The provided information is intended to facilitate the safe and effective use of **1-Bromo-3-methylheptane** in a laboratory setting. Further experimental characterization of this compound is encouraged to fill the existing data gaps in the scientific literature.

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- To cite this document: BenchChem. [Physicochemical Properties of 1-Bromo-3-methylheptane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8678766#physicochemical-properties-of-1-bromo-3-methylheptane>]

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